

Spectroscopic characterization of 2-Methoxy-4-[(methylimino)methyl]phenol

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Compound of Interest

Compound Name: 2-Methoxy-4-[(methylimino)methyl]phenol

CAS No.: 84145-54-0

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An In-Depth Technical Guide to the Spectroscopic Characterization of **2-Methoxy-4-[(methylimino)methyl]phenol**

Abstract

This technical guide provides a comprehensive overview of the spectroscopic characterization of **2-Methoxy-4-[(methylimino)methyl]phenol**, a Schiff base synthesized from vanillin and methylamine. The document is intended for researchers, scientists, and professionals in the field of drug development and materials science who require a thorough understanding of the structural elucidation of this compound. We delve into the theoretical underpinnings and practical applications of key spectroscopic techniques, including Nuclear Magnetic Resonance (^1H and ^{13}C NMR), Fourier-Transform Infrared (FT-IR) Spectroscopy, Mass Spectrometry (MS), and Ultraviolet-Visible (UV-Vis) Spectroscopy. Each section provides detailed experimental protocols, in-depth analysis of expected spectral data, and the rationale behind the spectroscopic observations, ensuring a self-validating and authoritative resource.

Introduction: The Significance of 2-Methoxy-4-[(methylimino)methyl]phenol

Schiff bases, characterized by the presence of an azomethine or imine ($-C=N-$) group, are a pivotal class of organic compounds with wide-ranging applications in medicinal chemistry, catalysis, and materials science.[1] Their biological activities, including antimicrobial, anticancer, and anti-inflammatory properties, are often enhanced through coordination with metal ions.[2] **2-Methoxy-4-[(methylimino)methyl]phenol**, a derivative of the naturally occurring compound vanillin, is of particular interest due to its accessible synthesis and the potential for further functionalization.

The precise characterization of this molecule is paramount to understanding its chemical behavior, purity, and potential for further applications. Spectroscopic methods provide a non-destructive and highly informative means of elucidating the molecular structure and confirming the successful synthesis of the target compound. This guide offers a detailed exploration of the expected spectroscopic signatures of **2-Methoxy-4-[(methylimino)methyl]phenol**.

Molecular Structure and Properties:

- Molecular Formula: $C_9H_{11}NO_2$
- Molecular Weight: 165.19 g/mol
- IUPAC Name: **2-Methoxy-4-[(methylimino)methyl]phenol**
- Synonyms: Vanillin methyl imine

Caption: Molecular structure of **2-Methoxy-4-[(methylimino)methyl]phenol**.

Synthesis: A Reliable Pathway

The synthesis of **2-Methoxy-4-[(methylimino)methyl]phenol** is typically achieved through the condensation reaction of vanillin (4-hydroxy-3-methoxybenzaldehyde) with methylamine.[3][4] This reaction is a classic example of the formation of a Schiff base, where the primary amine reacts with the aldehyde to form an imine.

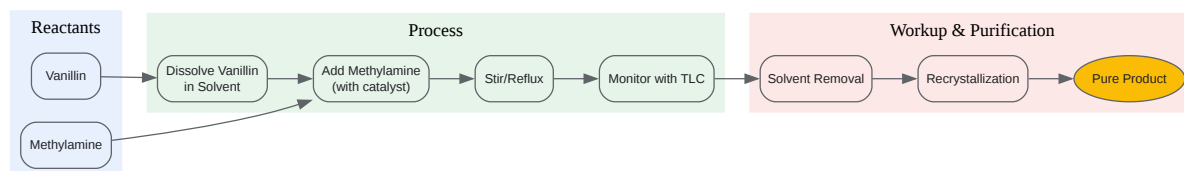
Experimental Protocol: Synthesis

Materials:

- Vanillin (4-hydroxy-3-methoxybenzaldehyde)
- Methylamine (40% solution in water or as hydrochloride salt)
- Methanol or Ethanol
- Glacial Acetic Acid (catalyst, optional)[5]
- Sodium Hydroxide (if using methylamine hydrochloride)

Procedure:

- Dissolve vanillin in a suitable solvent like methanol or ethanol in a round-bottom flask.
- In a separate container, if using methylamine hydrochloride, neutralize it with an equimolar amount of sodium hydroxide to generate free methylamine.
- Add an equimolar amount of the methylamine solution to the vanillin solution. A few drops of glacial acetic acid can be added to catalyze the reaction.[5]
- Stir the reaction mixture at room temperature or under gentle reflux for a designated period (typically 1-4 hours).
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, the product can be isolated by removing the solvent under reduced pressure.
- The resulting solid can be purified by recrystallization from a suitable solvent (e.g., ethanol) to yield the pure **2-Methoxy-4-[(methylimino)methyl]phenol**.



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Caption: General workflow for the synthesis of **2-Methoxy-4-[(methylimino)methyl]phenol**.

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR spectroscopy is a powerful tool for elucidating the structure of organic molecules by providing information about the chemical environment of hydrogen atoms.

Theoretical Basis

The chemical shift (δ) of a proton is influenced by its local electronic environment. Electron-withdrawing groups deshield protons, causing them to resonate at higher chemical shifts (downfield), while electron-donating groups shield protons, leading to resonance at lower chemical shifts (upfield).^[6]

Experimental Protocol: ¹H NMR

- Accurately weigh 5-10 mg of the purified solid sample.
- Dissolve the sample in approximately 0.6 mL of a suitable deuterated solvent (e.g., Chloroform-d, CDCl₃ or DMSO-d₆) in a clean vial.^[7]
- Transfer the solution to a 5 mm NMR tube.
- Acquire the spectrum on a standard NMR spectrometer (e.g., 400 or 500 MHz).

Predicted ^1H NMR Spectrum and Interpretation

The expected ^1H NMR spectrum of **2-Methoxy-4-[(methylimino)methyl]phenol** will exhibit distinct signals corresponding to the different types of protons in the molecule.

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Rationale
Phenolic -OH	9.0 - 10.0 (in DMSO-d ₆)	Broad Singlet	1H	The acidic proton of the hydroxyl group is typically broad and appears downfield. Its chemical shift is solvent-dependent.
Imine -CH=N-	8.1 - 8.5	Singlet	1H	The proton attached to the imine carbon is significantly deshielded and appears as a sharp singlet. ^[3]
Aromatic Protons	6.8 - 7.5	Multiplet	3H	The three aromatic protons will appear in the aromatic region, with their specific shifts and coupling patterns depending on their position relative to the substituents.
Methoxy -OCH ₃	~3.8	Singlet	3H	The protons of the methoxy group are shielded and

appear as a sharp singlet.

Imine -N-CH₃

~3.3

Singlet

3H

The protons of the methyl group attached to the imine nitrogen will appear as a singlet.

¹³C Nuclear Magnetic Resonance (NMR) Spectroscopy

¹³C NMR spectroscopy provides information about the carbon skeleton of a molecule.

Theoretical Basis

The chemical shift of a carbon atom is dependent on its hybridization and the electronegativity of the atoms attached to it. Carbonyl and imine carbons are highly deshielded and appear far downfield.

Experimental Protocol: ¹³C NMR

- Accurately weigh 20-50 mg of the purified solid sample.
- Dissolve the sample in approximately 0.6 mL of a suitable deuterated solvent.
- Transfer the solution to a 5 mm NMR tube.
- Acquire the spectrum on an NMR spectrometer, typically requiring a larger number of scans than ¹H NMR.

Predicted ¹³C NMR Spectrum and Interpretation

The predicted ¹³C NMR spectrum will show distinct signals for each unique carbon atom in the molecule.

Carbon Assignment	Predicted Chemical Shift (δ , ppm)	Rationale
Imine -CH=N-	160 - 165	The sp^2 hybridized imine carbon is significantly deshielded and appears in the downfield region.
Aromatic C-OH	148 - 152	The aromatic carbon attached to the hydroxyl group is deshielded.
Aromatic C-OCH ₃	145 - 150	The aromatic carbon attached to the methoxy group is also deshielded.
Aromatic C-H & C-C	110 - 130	The remaining aromatic carbons will resonate in this region.
Methoxy -OCH ₃	~56	The sp^3 hybridized carbon of the methoxy group is shielded.
Imine -N-CH ₃	45 - 55	The sp^3 hybridized carbon of the N-methyl group.

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is used to identify the functional groups present in a molecule based on their characteristic vibrational frequencies.

Theoretical Basis

Chemical bonds vibrate at specific frequencies. When a molecule is irradiated with infrared light, it absorbs energy at frequencies corresponding to its natural vibrational modes.

Experimental Protocol: FT-IR

- Ensure the sample is dry.

- For a solid sample, the Attenuated Total Reflectance (ATR) technique is common. Place a small amount of the sample on the ATR crystal.
- Alternatively, prepare a KBr pellet by grinding a small amount of the sample with dry KBr and pressing it into a thin disk.
- Record the spectrum, typically in the range of 4000-400 cm^{-1} .^[5]

Predicted FT-IR Spectrum and Interpretation

The FT-IR spectrum will display absorption bands characteristic of the functional groups in **2-Methoxy-4-[(methylimino)methyl]phenol**.

Vibrational Mode	Predicted Wavenumber (cm^{-1})	Intensity	Rationale
O-H Stretch (Phenolic)	3200 - 3400	Broad	The broadness is due to hydrogen bonding. ^[5]
C-H Stretch (Aromatic)	3000 - 3100	Medium to Weak	Characteristic of sp^2 C-H bonds.
C-H Stretch (Aliphatic)	2850 - 3000	Medium	Corresponding to the methoxy and N-methyl groups.
C=N Stretch (Imine)	1620 - 1650	Strong	This is a key diagnostic peak for Schiff bases. ^{[3][8]}
C=C Stretch (Aromatic)	1500 - 1600	Medium to Strong	Multiple bands are expected in this region.
C-O Stretch (Phenolic)	1200 - 1280	Strong	Characteristic of the aryl-O bond.
C-O Stretch (Methoxy)	1020 - 1150	Strong	Characteristic of the alkyl-aryl ether linkage.

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio (m/z) of ions, allowing for the determination of molecular weight and elemental composition, and providing structural information through fragmentation patterns.

Theoretical Basis

In a mass spectrometer, a molecule is ionized, and the resulting molecular ion can undergo fragmentation into smaller, charged fragments. The pattern of these fragments is often unique to the molecule's structure. A common fragmentation pathway for amines and imines is α -cleavage.^[9]

Experimental Protocol: MS

- Dissolve a small amount of the sample in a suitable volatile solvent (e.g., methanol, acetonitrile).
- Introduce the sample into the mass spectrometer using an appropriate ionization technique, such as Electrospray Ionization (ESI) or Gas Chromatography-Mass Spectrometry (GC-MS).^[3]
- Acquire the mass spectrum.

Predicted Mass Spectrum and Interpretation

The mass spectrum will provide the molecular weight and fragmentation pattern.

m/z Value	Assignment	Rationale
165	$[M]^+$	The molecular ion peak, corresponding to the molecular weight of the compound.
166	$[M+H]^+$	In ESI, the protonated molecular ion is often observed.
150	$[M - CH_3]^+$	Loss of a methyl radical from the molecular ion.
137	$[M - NCH_3]^+$	Fragmentation involving the imine group.

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within a molecule.

Theoretical Basis

Molecules with π -systems, such as aromatic rings and imines, absorb light in the UV-Vis region, promoting electrons from a lower energy molecular orbital to a higher one. Common transitions include $\pi \rightarrow \pi^*$ and $n \rightarrow \pi^*$.^[10]

Experimental Protocol: UV-Vis

- Prepare a dilute solution of the sample in a suitable UV-transparent solvent (e.g., ethanol, methanol, or DMSO).
- Use a quartz cuvette to hold the sample.
- Record the absorption spectrum over a range of wavelengths (typically 200-800 nm).

Predicted UV-Vis Spectrum and Interpretation

The UV-Vis spectrum is expected to show absorption bands corresponding to the electronic transitions within the conjugated system.

Predicted λ_{max} (nm)	Transition Type	Rationale
~270-290	$\pi \rightarrow \pi$	Associated with the electronic transitions within the substituted benzene ring.
~340-390	$n \rightarrow \pi$ and/or $\pi \rightarrow \pi^*$	This longer wavelength absorption is characteristic of the extended conjugation involving the aromatic ring and the imine group. ^[10]

Conclusion

The spectroscopic characterization of **2-Methoxy-4-[(methylimino)methyl]phenol** relies on a complementary suite of analytical techniques. ^1H and ^{13}C NMR provide a detailed map of the carbon-hydrogen framework, FT-IR confirms the presence of key functional groups, particularly the diagnostic imine bond, Mass Spectrometry verifies the molecular weight and offers insight into fragmentation, and UV-Vis spectroscopy probes the electronic structure of the conjugated system. By integrating the data from these methods, a confident and comprehensive structural elucidation of the target molecule can be achieved. This guide provides the foundational knowledge and practical protocols for researchers to successfully characterize this and similar Schiff base compounds.

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